

Material Safety Data Sheet (MSDS) for Dihydro-2H-thiopyran-3(4H)-one

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Compound of Interest

Compound Name: Dihydro-2H-thiopyran-3(4H)-one

Cat. No.: B092869

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An In-Depth Technical Guide to the Safe Handling and Application of **Dihydro-2H-thiopyran-3(4H)-one**

For the Attention Of: Researchers, Scientists, and Drug Development Professionals.

Introduction: **Dihydro-2H-thiopyran-3(4H)-one** (CAS No. 19090-03-0), also known as thian-3-one, is a saturated sulfur-containing heterocycle of increasing interest in synthetic and medicinal chemistry.^[1] Its utility as a versatile building block necessitates a thorough understanding of its safety and handling characteristics. This guide moves beyond a standard Safety Data Sheet (SDS) to provide a comprehensive operational protocol, synthesizing available data with field-proven insights to ensure both personnel safety and experimental integrity.

A critical initial observation is the inconsistency in hazard classification for this compound. The European Chemicals Agency (ECHA) Classification and Labelling Inventory shows divided reports from notifiers; half classify the substance as H225 (Highly flammable liquid and vapor), while the other half report that it does not meet GHS hazard criteria.^[1] This ambiguity underscores the need for a cautious and well-informed approach. This guide, therefore, adopts a conservative stance, treating the compound with the highest plausible level of hazard until more definitive data becomes available.

Chapter 1: Core Physicochemical & Hazard Profile

A molecule's physical properties are the foundation of its safe handling, dictating everything from storage conditions to appropriate fire-fighting media. While extensive experimental data for **Dihydro-2H-thiopyran-3(4H)-one** is not consistently available, a combination of computed data and information from structurally related compounds provides a robust working profile.

Identification and Properties





The fundamental identifiers and physicochemical properties are summarized below. These values are critical for both logistical considerations (e.g., shipping) and for predicting the compound's behavior in various experimental settings.

Property	Value	Source
IUPAC Name	thian-3-one	PubChem[1]
Synonyms	Tetrahydrothiopyran-3-one, 3-Thiacyclohexanone	PubChem[1]
CAS Number	19090-03-0	PubChem[1]
Molecular Formula	C ₅ H ₈ OS	PubChem[1]
Molecular Weight	116.18 g/mol	PubChem[1]
Appearance	Likely a liquid or low-melting solid	Inferred

Causality Insight: The molecular weight and likely liquid state at room temperature suggest that vapor pressure could be significant. This directly informs the need for handling in a well-ventilated area, preferably a chemical fume hood, to minimize inhalation exposure.

GHS Hazard Classification: An Ambiguous Landscape

As noted, the GHS classification is inconsistent.[1] A conservative approach is mandatory. We will operate under the assumption that the compound is a flammable liquid and requires careful handling to avoid ignition.

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Flammable Liquids		Danger	H225: Highly flammable liquid and vapor.[1]
Acute Toxicity, Oral		Warning	H302: Harmful if swallowed. (Inferred from analogs)[2]
Skin Irritation		Warning	H315: Causes skin irritation. (Inferred from analogs)[2]
Eye Irritation		Warning	H319: Causes serious eye irritation. (Inferred from analogs)

Trustworthiness Principle: By adopting the more stringent of the reported classifications, all protocols derived from this guide will have an intrinsic and self-validating margin of safety. All handling procedures should reflect the potential for flammability.

Chapter 2: Exposure Response and First Aid

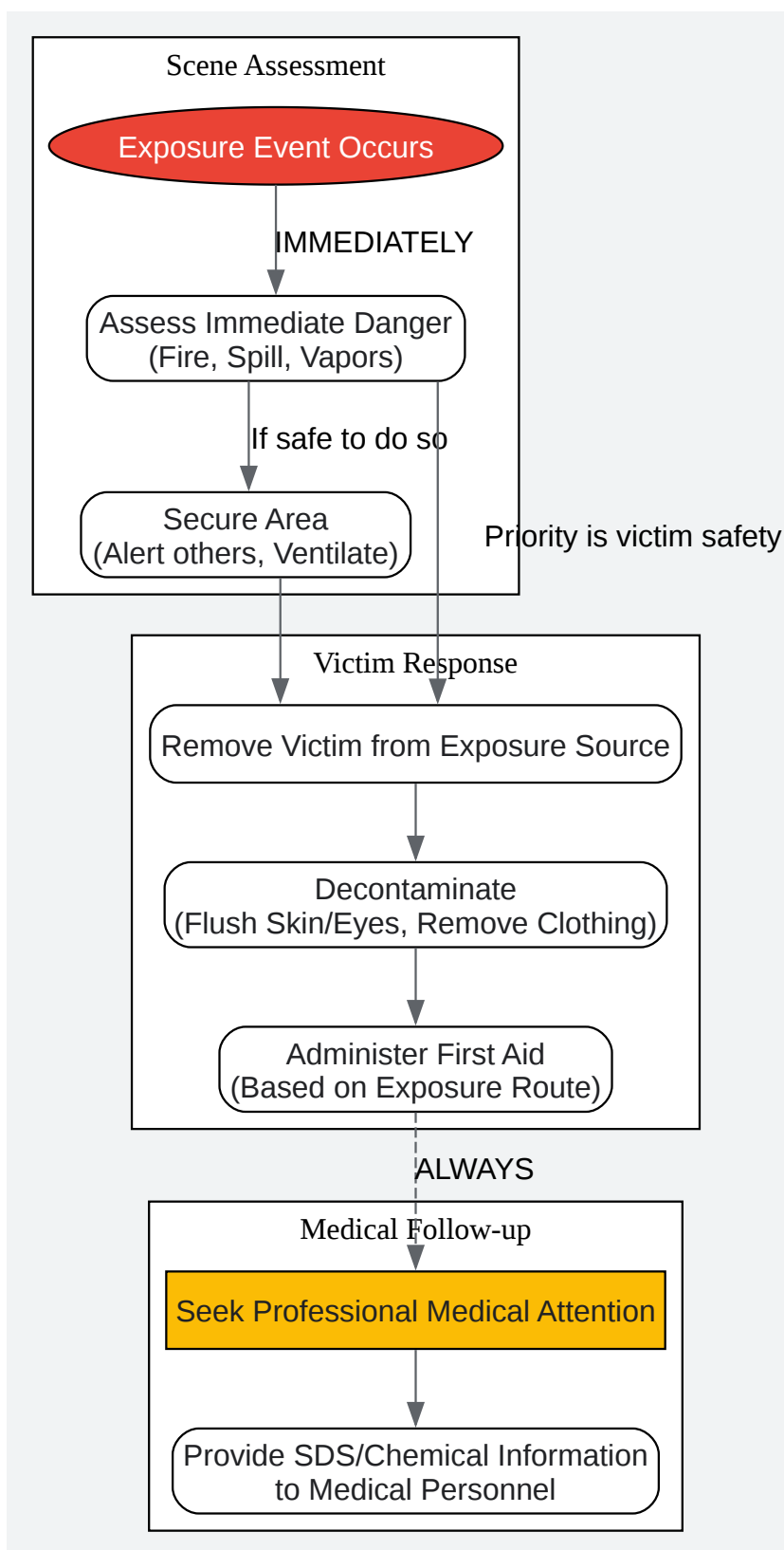
In the event of an accidental exposure, a rapid and correct response is critical. The following protocols are based on standard laboratory practice for handling irritants and flammable organic compounds.

First Aid Measures

Exposure Route	Protocol	Rationale
Inhalation	1. Immediately move the affected person to fresh air. 2. If breathing is difficult, administer oxygen. 3. If breathing has stopped, begin artificial respiration. 4. Seek immediate medical attention.	To remove the individual from the source and provide respiratory support.
Skin Contact	1. Immediately flush skin with copious amounts of water for at least 15 minutes while removing contaminated clothing and shoes. 2. Wash the affected area with soap and water. 3. Seek medical attention if irritation persists.	To dilute and remove the chemical from the skin surface to minimize irritation or absorption.
Eye Contact	1. Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. 2. Remove contact lenses if present and easy to do. 3. Seek immediate medical attention.	To ensure the chemical is thoroughly rinsed from the delicate eye tissues to prevent serious damage.
Ingestion	1. Do NOT induce vomiting. 2. If the person is conscious, rinse their mouth with water and give 2-4 cupfuls of water or milk to drink. 3. Never give anything by mouth to an unconscious person. 4. Seek immediate medical attention.	Inducing vomiting can cause the chemical to be aspirated into the lungs. Dilution is the preferred immediate action.

Workflow for Accidental Exposure

The following diagram outlines the logical flow of actions upon discovering an accidental exposure.



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Caption: Workflow for initial response to a chemical exposure event.

Chapter 3: Proactive Safety: Handling, Storage & PPE

Proactive measures are the cornerstone of laboratory safety. This section details the necessary protocols for handling and storing **Dihydro-2H-thiopyran-3(4H)-one** to prevent incidents.

Safe Handling Protocol

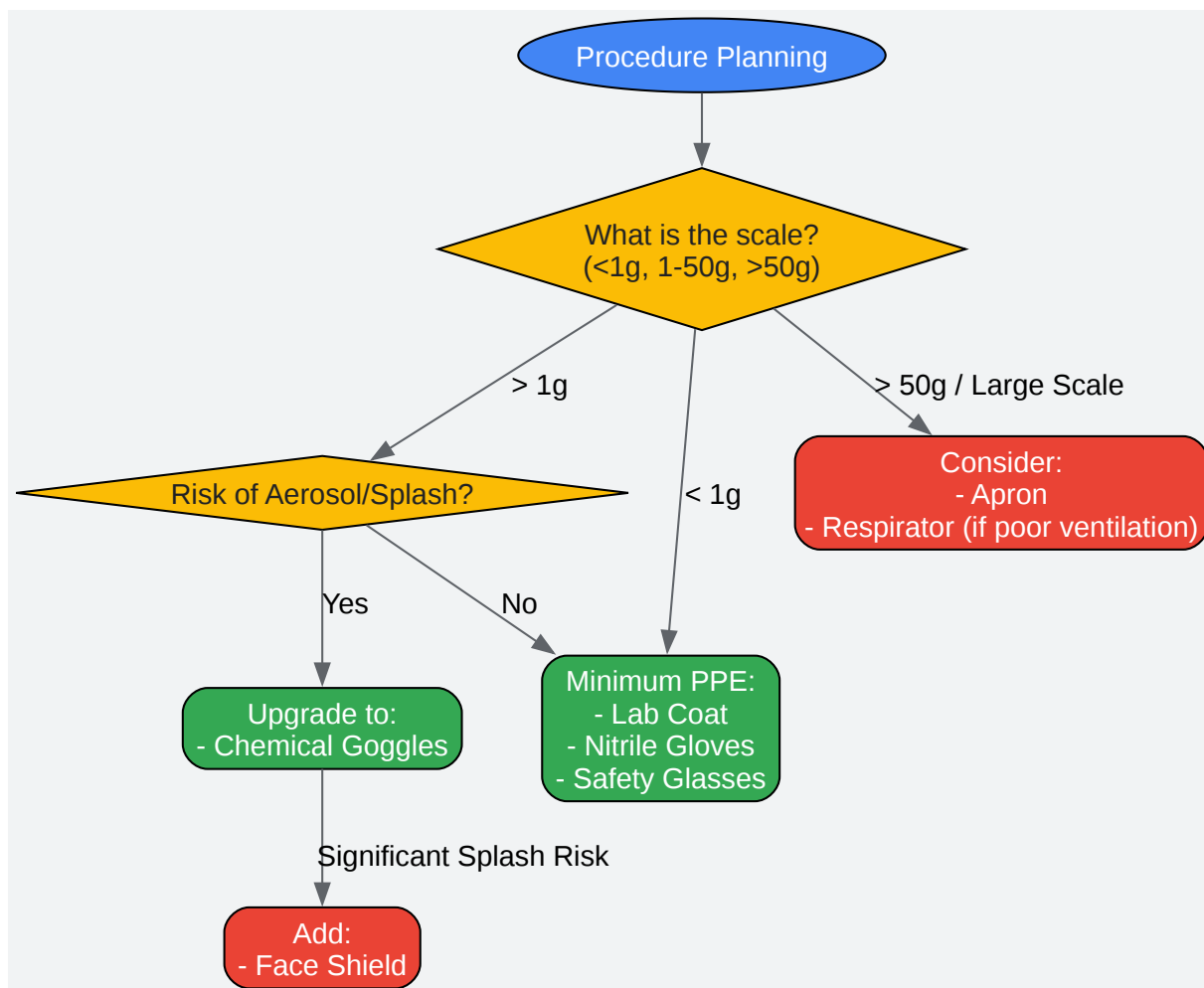
This protocol is designed for handling the chemical in a typical research laboratory setting.

- Preparation:
 - Read and understand this guide and any available SDS thoroughly before work begins.
 - Ensure a safety shower and eyewash station are accessible and functional.
 - Prepare all necessary equipment and reagents within a certified chemical fume hood.
- Personal Protective Equipment (PPE):
 - Don appropriate PPE as outlined in the diagram below (Section 3.2). At a minimum, this includes a lab coat, safety glasses with side shields (or goggles), and chemical-resistant gloves (e.g., nitrile).
- Chemical Handling:
 - Ground and bond containers when transferring material to prevent static discharge, a potential ignition source.[3]
 - Use spark-proof tools and explosion-proof equipment if handling large quantities.[3]
 - Avoid contact with skin, eyes, and clothing.
 - Keep the container tightly closed when not in use to prevent the escape of vapors.

- Post-Handling:
 - Wash hands thoroughly with soap and water after handling is complete.
 - Clean the work area and decontaminate any spills immediately.
 - Dispose of contaminated waste and disposable PPE in a designated hazardous waste container.^[4]

Personal Protective Equipment (PPE) Selection Logic

The choice of PPE depends on the scale and nature of the procedure.



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Sources

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